

# 6-Chlorobenzoxazole-2(3H)-thione molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 6-Chlorobenzoxazole-2(3H)-thione

Cat. No.: B1299366 Get Quote

## Core Chemical Properties of 6-Chlorobenzoxazole-2(3H)-thione

This technical overview provides essential molecular information for **6-Chlorobenzoxazole- 2(3H)-thione**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

## **Molecular Identity and Weight**

The fundamental chemical properties of **6-Chlorobenzoxazole-2(3H)-thione** are summarized in the table below. These data are critical for experimental design, stoichiometric calculations, and analytical characterization.

Identifier	Value
Chemical Formula	C7H4CINOS[1][2][3]
Molecular Weight	185.63 g/mol [2][3]
CAS Number	22876-20-6[1][2][4]

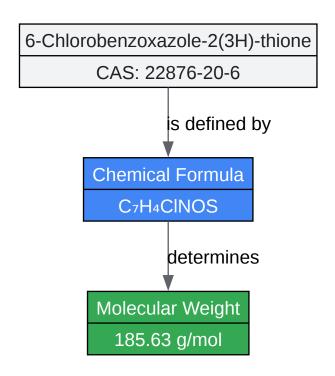
The molecular formula, C<sub>7</sub>H<sub>4</sub>CINOS, delineates the elemental composition of the molecule, consisting of seven carbon atoms, four hydrogen atoms, one chlorine atom, one nitrogen atom, one oxygen atom, and one sulfur atom. The molecular weight is a crucial parameter for



converting between mass and moles, essential for preparing solutions of known concentrations and for quantitative analysis.[1][2][3]

## **Structure and Logical Representation**

To visualize the relationships between the core attributes of **6-Chlorobenzoxazole-2(3H)-thione**, the following diagram illustrates the connection between its chemical formula and its calculated molecular weight.



Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. 6-Chlorobenzoxazole-2(3H)-thione(22876-20-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]



- 3. chembk.com [chembk.com]
- 4. chiralen.com [chiralen.com]
- To cite this document: BenchChem. [6-Chlorobenzoxazole-2(3H)-thione molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1299366#6-chlorobenzoxazole-2-3h-thione-molecular-weight-and-formula]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com